

Proper Disposal Procedures for Benzylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

Cat. No.: *B2755453*

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This document provides detailed guidance on the safe and compliant disposal of **Benzylboronic acid pinacol ester** (CAS No. 87100-28-5), a reagent commonly used in research and development.^{[1][2]} Adherence to these procedures is critical to ensure the safety of laboratory personnel and to minimize environmental impact.

I. Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that all relevant personnel are familiar with the hazards associated with **Benzylboronic acid pinacol ester**. Always handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.^{[3][4]} Avoid creating dust and prevent contact with skin and eyes.

II. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Benzylboronic acid pinacol ester** is provided in the table below.

Property	Value
Physical State	Liquid ^[3]
Appearance	Colorless ^[3]
Molecular Formula	C13 H19 BO2 ^[3]
Molecular Weight	218.10 g/mol ^[3]
Boiling Point	65 °C / 149 °F ^[3]
Flash Point	> 110 °C / > 230 °F ^[3]
Specific Gravity	0.98 g/cm3 ^[3]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases. ^{[3][4][5]}
Hazardous Decomposition	Under fire conditions, can produce carbon monoxide, carbon dioxide, and oxides of boron. ^[5]

III. Step-by-Step Disposal Protocol

The disposal of **Benzylboronic acid pinacol ester** must be conducted in accordance with local, state, and federal regulations. The following protocol outlines the recommended steps for its proper disposal.

Step 1: Waste Collection and Segregation

- Collect waste **Benzylboronic acid pinacol ester** and any contaminated materials (e.g., pipette tips, absorbent paper) in a dedicated, properly labeled, and sealed waste container.
- Do not mix with other waste streams, especially incompatible materials such as strong oxidizing agents.^[3]

Step 2: Container Labeling

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Benzylboronic acid pinacol ester**," and the associated hazards (e.g., "Harmful," "Irritant").

Step 3: Temporary Storage

- Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area designated for hazardous chemical waste.
- Ensure the storage area is away from heat sources and incompatible materials.[\[6\]](#)

Step 4: Arrange for Professional Disposal

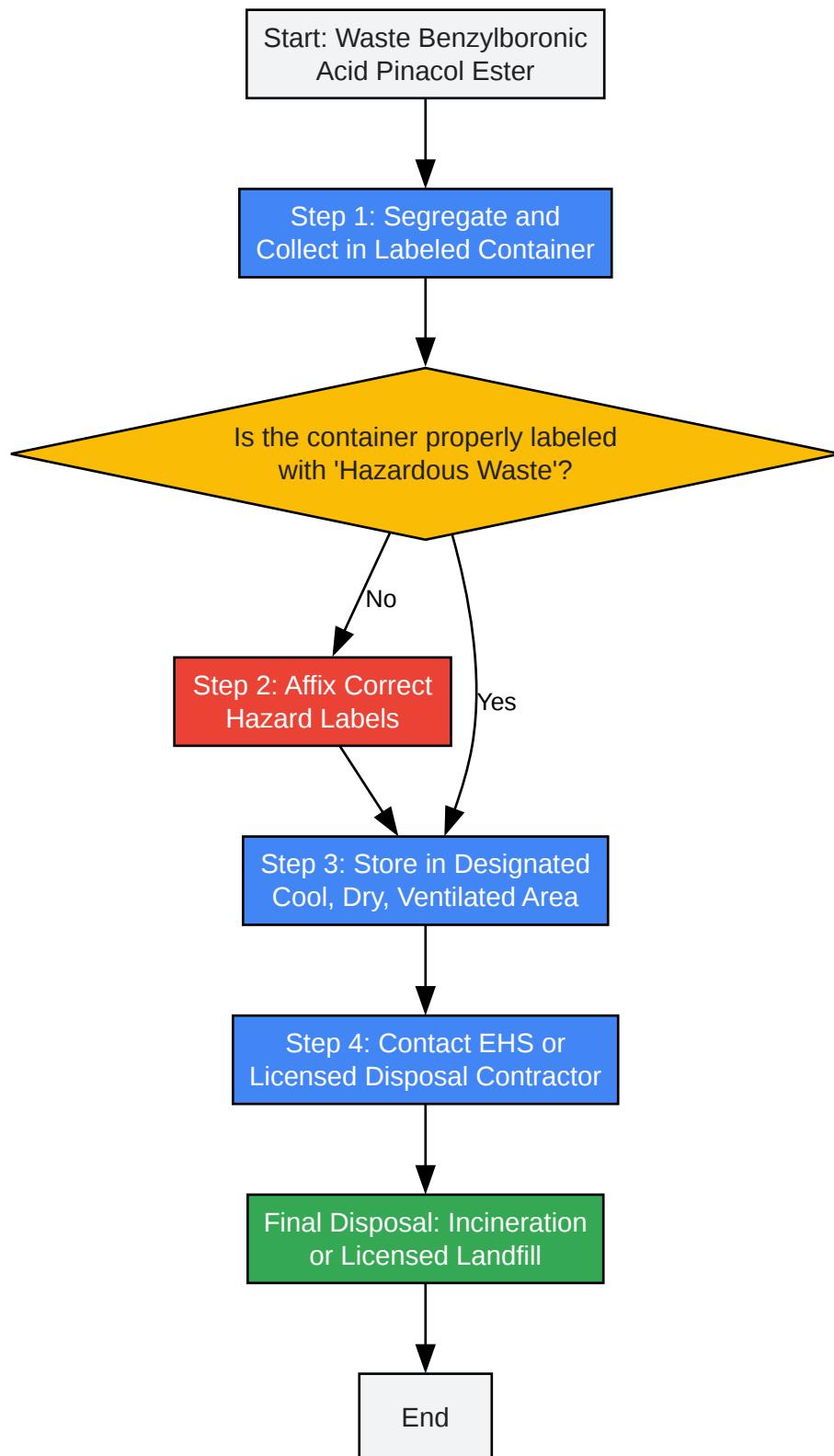
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- The primary recommended method of disposal is incineration in a licensed facility equipped with an afterburner and scrubber to handle the hazardous decomposition products.[\[7\]](#)
- Alternatively, disposal may occur at a licensed landfill specifically designated for chemical waste.[\[7\]](#)
- Crucially, do not dispose of **Benzylboronic acid pinacol ester** down the drain or in regular trash.[\[4\]](#)[\[6\]](#)

IV. Spill and Emergency Procedures

In the event of a spill, evacuate unnecessary personnel and ensure the area is well-ventilated. Wearing appropriate PPE, contain the spill using an inert absorbent material like vermiculite or sand.[\[7\]](#) Sweep or shovel the material into a suitable container for disposal. For detailed emergency procedures, consult the Safety Data Sheet (SDS).

V. Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **Benzylboronic acid pinacol ester**.

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Caption: Disposal workflow for **Benzylboronic acid pinacol ester**.

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